

What are the physicochemical properties of hexaethylene glycol for lab use?

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Compound of Interest

Compound Name: Hexaethylene Glycol

Cat. No.: B1673139

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An In-depth Technical Guide to the Physicochemical Properties of **Hexaethylene Glycol** for Laboratory Use

Introduction

Hexaethylene glycol (HEG) is a member of the polyethylene glycol (PEG) family, specifically PEG-6, characterized by a polymer chain of six ethylene glycol units with terminal hydroxyl groups.^{[1][2]} It is a clear, colorless, viscous, and hygroscopic liquid at room temperature.^{[3][4]} Its low volatility and high water solubility make it a versatile compound in various scientific and industrial applications.^[1] For researchers, scientists, and drug development professionals, a thorough understanding of its physicochemical properties is crucial for its effective application as a solvent, surfactant, intermediate in chemical synthesis, and a component in pharmaceutical formulations. This guide provides a comprehensive overview of the core physicochemical properties of **hexaethylene glycol**, methodologies for their determination, and its applications in a laboratory setting.

Chemical and Physical Properties

The properties of **hexaethylene glycol** are well-documented across various chemical suppliers and databases. These quantitative data are summarized in the tables below for easy reference and comparison.

Table 1: General and Physical Properties

Property	Value	Source(s)
Appearance	Colorless to light yellow, viscous liquid	
Melting Point	5-7 °C (41-44.6 °F)	
Boiling Point	217 °C at 4 mmHg	
245 °C at 12 Torr		
Density	1.127 g/mL at 25 °C	
1.13 g/mL		
1.0927 g/cm ³ at 60 °C		
Refractive Index (n _{20/D})	1.465	
1.4610-1.4670 at 20 °C		
Flash Point	> 110 °C (> 230 °F)	
Vapor Pressure	0.000317 mmHg at 25 °C	
Solubility	Miscible with water, chloroform, and methanol	
Purity (Assay)	≥95.0% to ≥99% (GC)	

Table 2: Chemical Identifiers

Identifier	Value	Source(s)
Molecular Formula	C ₁₂ H ₂₆ O ₇	
Molecular Weight	282.33 g/mol	
CAS Number	2615-15-8	
IUPAC Name	2-[2-[2-[2-(2-hydroxyethoxy)ethoxy]ethoxy]ethoxy]ethoxy]ethanol	
Synonyms	PEG-6, Hexagol, 3,6,9,12,15-Pentaoxaheptadecane-1,17-diol, HO-PEG6-OH	
InChI Key	IIRDTKBZINWQAW-UHFFFAOYSA-N	
SMILES	OCCOCCOCCOCCOCCOCCO	

Experimental Protocols for Property Determination

The following are detailed methodologies for key experiments to determine the physicochemical properties of **hexaethylene glycol** in a laboratory setting.

Determination of Melting Point

The melting point of **hexaethylene glycol** can be determined using the capillary tube method with a standard melting point apparatus.

- Objective: To determine the temperature range over which the solid **hexaethylene glycol** transitions to a liquid.
- Methodology:
 - Ensure the **hexaethylene glycol** sample is completely frozen. Given its low melting point of 5-7 °C, this may require cooling in a refrigerator or ice bath.

- Load a small amount of the frozen, powdered sample into a capillary tube, sealed at one end, to a height of 2-3 mm.
- Place the capillary tube into the heating block of the melting point apparatus.
- Heat the block at a slow, controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire solid has turned into a clear liquid (the end of the melting range).

Determination of Boiling Point

The boiling point is determined at a specific pressure, as it is pressure-dependent. For a high-boiling liquid like **hexaethylene glycol**, vacuum distillation is often employed.

- Objective: To measure the temperature at which the vapor pressure of the liquid equals the applied pressure.
- Methodology (Vacuum Distillation):
 - Place a sample of **hexaethylene glycol** (e.g., 10 mL) and a boiling chip into a round-bottom flask.
 - Set up a short-path distillation apparatus. Ensure all glass joints are properly sealed.
 - Connect the apparatus to a vacuum pump with a manometer to monitor the pressure.
 - Gradually apply vacuum to the system and adjust to the desired pressure (e.g., 4 mmHg).
 - Begin heating the flask using a heating mantle.
 - Record the temperature of the vapor that is in equilibrium with the boiling liquid. This is observed at the thermometer bulb placed just below the side arm of the distillation head when the condensate is actively dripping from the thermometer.

Determination of Density

A pycnometer (specific gravity bottle) is used for the precise determination of density.

- Objective: To determine the mass per unit volume of **hexaethylene glycol**.
- Methodology:
 - Clean and thoroughly dry a pycnometer of a known volume (e.g., 25 mL).
 - Weigh the empty, dry pycnometer.
 - Fill the pycnometer with **hexaethylene glycol**, ensuring no air bubbles are trapped.
 - Insert the stopper and allow any excess liquid to overflow. Carefully wipe the outside of the pycnometer dry.
 - Weigh the filled pycnometer.
 - The density is calculated by dividing the mass of the **hexaethylene glycol** (Weight of filled pycnometer - Weight of empty pycnometer) by the known volume of the pycnometer. The measurement should be performed at a constant temperature, such as 25 °C.

Determination of Refractive Index

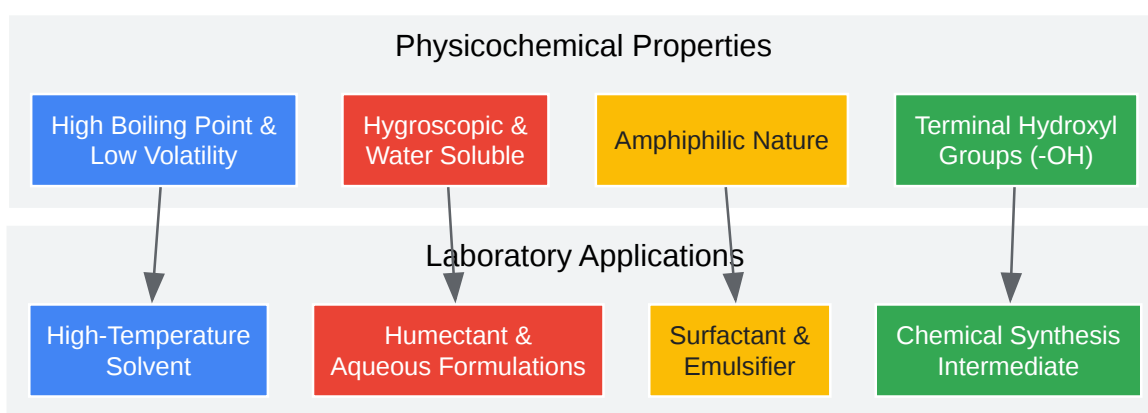
An Abbe refractometer is the standard instrument for measuring the refractive index of a liquid.

- Objective: To measure the extent to which light is bent when it passes through the **hexaethylene glycol** sample.
- Methodology:
 - Calibrate the Abbe refractometer using a standard liquid with a known refractive index (e.g., distilled water).
 - Place a few drops of the **hexaethylene glycol** sample onto the prism of the refractometer.
 - Close the prisms and allow the sample to equilibrate to the instrument's temperature (typically 20 °C).

- Adjust the light source and the measurement knob until the dividing line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
- Read the refractive index value directly from the instrument's scale.

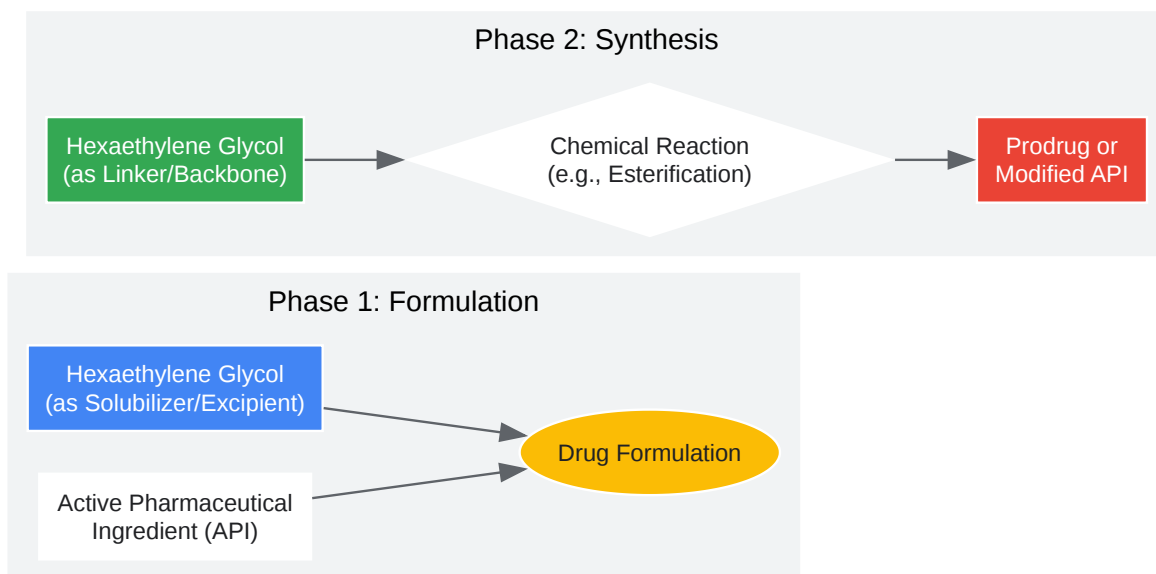
Visualizations: Workflows and Logical Relationships

The unique properties of **hexaethylene glycol** make it suitable for various roles in research and development. The following diagrams illustrate these relationships.



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Caption: Relationship between physicochemical properties and applications.



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Caption: Role of HEG in drug development workflows.

Safety and Handling

According to safety data sheets, **hexaethylene glycol** is not considered hazardous under the 2012 OSHA Hazard Communication Standard. However, good laboratory practices should always be followed.

- **Personal Protective Equipment (PPE)**: Wear appropriate protective eyeglasses or chemical safety goggles, gloves, and lab coats to prevent skin and eye contact.
- **Handling**: Handle in a well-ventilated place. Avoid ingestion and inhalation.
- **Storage**: Keep containers tightly closed in a dry, cool, and well-ventilated place. Store away from strong oxidizing agents, as they are incompatible.
- **First Aid**: In case of eye contact, rinse immediately with plenty of water for at least 15 minutes. For skin contact, wash off with soap and plenty of water. If inhaled, move to fresh air. If ingested, clean the mouth with water and drink plenty of water afterward. Seek medical attention if symptoms occur in any case.

Applications in Research and Drug Development

Hexaethylene glycol's properties make it a valuable tool in the laboratory:

- **Solvent:** Its ability to dissolve a wide range of substances and its low volatility make it a useful solvent for chemical reactions.
- **Pharmaceutical Formulations:** It serves as an intermediate in the synthesis of various pharmaceutical compounds and is used as a solubilizer and excipient to improve the delivery of active pharmaceutical ingredients (APIs).
- **Surfactant and Emulsifier:** Due to its structure, it can act as a non-ionic surfactant, making it useful in creating stable emulsions for various formulations, including cosmetics and detergents.
- **Chemical Synthesis:** The terminal hydroxyl groups are reactive sites, allowing HEG to be used as a flexible linker or building block in the synthesis of more complex molecules, such as binaphthol-based macrocyclic ethers.
- **Biotechnology:** As a PEG linker, it is used to increase the water solubility and stability of biomolecules, such as peptides and proteins, which is a common strategy in drug development to improve pharmacokinetic properties.

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